

Aminooxy-PEG1-amine: A Comprehensive Technical Guide to Structure and Reactivity

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Compound of Interest

Compound Name: Aminooxy-PEG1-amine

Cat. No.: B15340985

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Introduction

Aminooxy-PEG1-amine is a bifunctional linker molecule of significant interest in the fields of bioconjugation, drug delivery, and proteomics. Its unique architecture, featuring a terminal aminooxy group and a primary amine connected by a short polyethylene glycol (PEG) spacer, allows for the chemoselective and sequential modification of biomolecules. This guide provides an in-depth overview of the structure, reactivity, and applications of **Aminooxy-PEG1-amine**, complete with quantitative data and detailed experimental protocols.

Chemical Structure and Properties

Aminooxy-PEG1-amine, also known as O-(2-aminoethyl)hydroxylamine, is a hydrophilic molecule that possesses two distinct reactive functionalities. The presence of the PEG spacer enhances its solubility in aqueous media, a crucial property for biological applications.

Structure:

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